

Performance Showdown: Einecs 304-904-9 and Other Anionic Fluorinated Surfactants

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Compound of Interest

Compound Name: *Einecs 304-904-9*

Cat. No.: *B15189360*

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For researchers, scientists, and drug development professionals navigating the complex landscape of specialty chemicals, the selection of a suitable fluorinated surfactant is critical for optimizing performance in various applications. This guide provides a comparative analysis of **Einecs 304-904-9**, identified as bis[3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,12,12,12-icosaf fluoro-11-(trifluoromethyl)dodecyl] hydrogen phosphate, compound with 2,2'-iminodiethanol (1:1), against other commercially available anionic fluorinated surfactants. The comparison focuses on key performance indicators such as surface tension reduction, critical micelle concentration (CMC), and foaming characteristics, supported by established experimental protocols.

Executive Summary

Fluorinated surfactants are prized for their ability to significantly reduce surface tension at very low concentrations, a property crucial in formulations requiring enhanced wetting, spreading, and leveling. **Einecs 304-904-9**, a perfluoroalkyl phosphate-based surfactant, is designed for such high-performance applications. This guide will compare its theoretical performance characteristics with those of other anionic fluorinated surfactants, providing a framework for selection based on specific application needs.

Performance Comparison

The following table summarizes the key performance attributes of selected anionic fluorinated surfactants. It is important to note that specific data for **Einecs 304-904-9** is not publicly available, and therefore, representative data for anionic perfluoroalkyl phosphate surfactants are used for a comparative baseline.

Surfactant	Chemical Class	Critical Micelle Concentration (CMC) (g/L)	Surface Tension at CMC (mN/m)	Foaming Properties
Einecs 304-904-9 (Representative)	Perfluoroalkyl Phosphate	~0.5 - 1.5	~16 - 20	Low to Moderate Foaming
3M™ Novec™ 4200 Electronic Surfactant	Perfluoroalkyl Sulfonamide	Not specified	Lowers surface tension of BHF solutions	Low Foaming
Chemours™ Capstone® FS-63	Perfluoroalkyl Alkoxylate	Not specified	Reduces surface tension to < 20 mN/m at 0.1%	Low Foaming

Note: The performance of surfactants can be influenced by factors such as temperature, pH, and the presence of other substances in the formulation.[\[1\]](#)

Experimental Protocols

The data presented in this guide is based on standardized test methods to ensure reproducibility and comparability.

Surface Tension and Critical Micelle Concentration (CMC) Determination (Based on OECD Guideline 115)

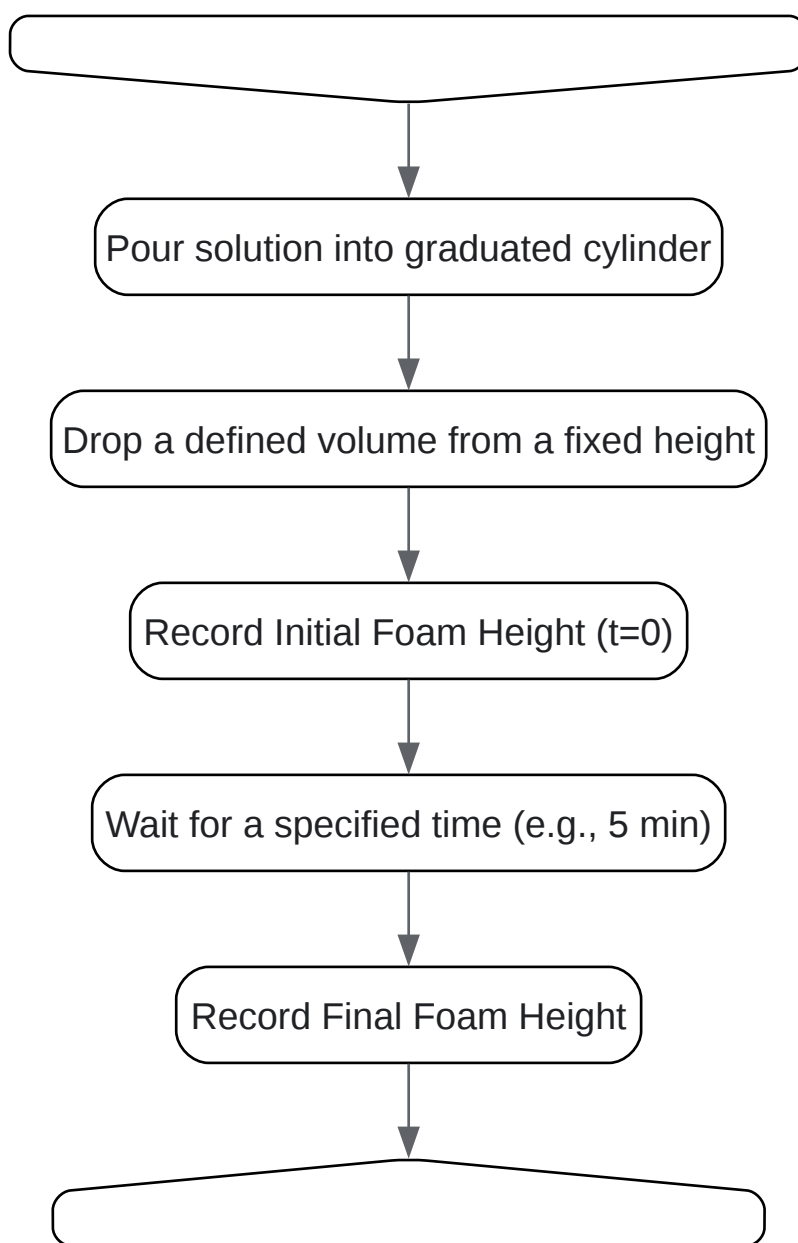
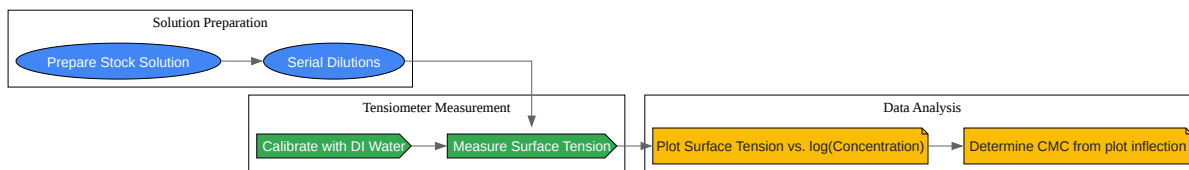
The surface tension of aqueous solutions of the surfactants is determined using a tensiometer according to the OECD Guideline 115.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This method measures the force required to detach a platinum ring or plate from the surface of the liquid.

Procedure:

- Prepare a series of aqueous solutions of the surfactant at varying concentrations.
- Calibrate the tensiometer with deionized water.

- Measure the surface tension of each solution, ensuring the measurement is taken at a constant temperature (typically 25°C).
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is identified as the concentration at which the surface tension curve shows a sharp break, after which the surface tension remains relatively constant.^[7]

Experimental Workflow for Surface Tension and CMC Determination



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